Potential Research Applications of 1-(Isobutoxy)butane: A Technical Guide

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Compound of Interest	
Compound Name:	*1-(Isobutoxy)butane*
CAS No.:	*17071-47-5*
Cat. No.:	*B103633*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of the potential research applications of **1-(isobutoxy)butane**, also known as isobutyl butyl ether. Drawing upon its fundamental chemical and physical properties, this document explores its prospective uses as a solvent in organic synthesis and extraction processes, and touches upon its potential, though less explored, roles in formulation science. Detailed experimental protocols for its synthesis are provided, alongside a summary of its key physicochemical data.

Core Properties of 1-(Isobutoxy)butane

1-(Isobutoxy)butane is a dialkyl ether with the chemical formula C8H18O.[1] Its structure consists of a butyl group and an isobutyl group linked by an oxygen atom. This asymmetrical structure influences its physical and chemical properties, making it a subject of interest for various chemical applications.

Physicochemical Data

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A compilation of the key physical and chemical properties of **1-(isobutoxy)butane** is presented in Table 1. These properties are crucial for understanding its behavior in different experimental settings and for predicting its suitability for various applications.

Property	Value	Unit	Source
Molecular Formula	C8H18O	-	[1]
Molecular Weight	130.23	g/mol	[2]
CAS Number	17071-47-5	-	[1]
Boiling Point	404.42	K	[2]
Melting Point	187.15	K	[2]
Density	0.778	g/cm³	
Flash Point	22.8	°C	
Vapor Pressure	10.8	mmHg at 25°C	
Refractive Index	1.402	-	
LogP (Octanol/Water Partition Coefficient)	2.459	-	[2]
Water Solubility (log10WS)	-2.02	mol/L	[2]

Table 1: Physicochemical Properties of **1-(Isobutoxy)butane**

Solubility Profile

As a dialkyl ether, 1-(isbutoxy)butane is expected to be soluble in a wide range of organic solvents. Its nonpolar character, indicated by the positive LogP value, suggests good solubility for other nonpolar compounds like fats, oils, waxes, and resins.[2] Ethers are generally less soluble in water compared to alcohols of similar molecular weight due to their inability to donate hydrogen bonds.[3]

Potential Research Applications

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While specific research applications for 1-(isbutoxy)butane are not extensively documented, its properties as a dialkyl ether allow for the extrapolation of several potential uses in a research and development setting.

Solvent in Organic Synthesis

The primary potential application of 1-(isbutoxy)butane is as a solvent for organic reactions. Ethers are valued as solvents due to their relative inertness, ability to dissolve a wide range of nonpolar and polar compounds, and suitable boiling points for conducting reactions at various temperatures.[3]

- Grignard Reactions: Ethers are classic solvents for the formation of Grignard reagents and subsequent reactions. The lone pairs of electrons on the oxygen atom of the ether solvate the magnesium center of the Grignard reagent, stabilizing it.
- Nucleophilic Substitution Reactions (SN2): The aprotic nature of ethers makes them suitable solvents for SN2 reactions, where they do not interfere with the nucleophile.
- Reactions Requiring Moderate Temperatures: With a boiling point of 131.3 °C (404.42 K), **1-(isobutoxy)butane** can be used for reactions that require heating above the boiling points of more volatile ethers like diethyl ether (34.6 °C) or tetrahydrofuran (66 °C).

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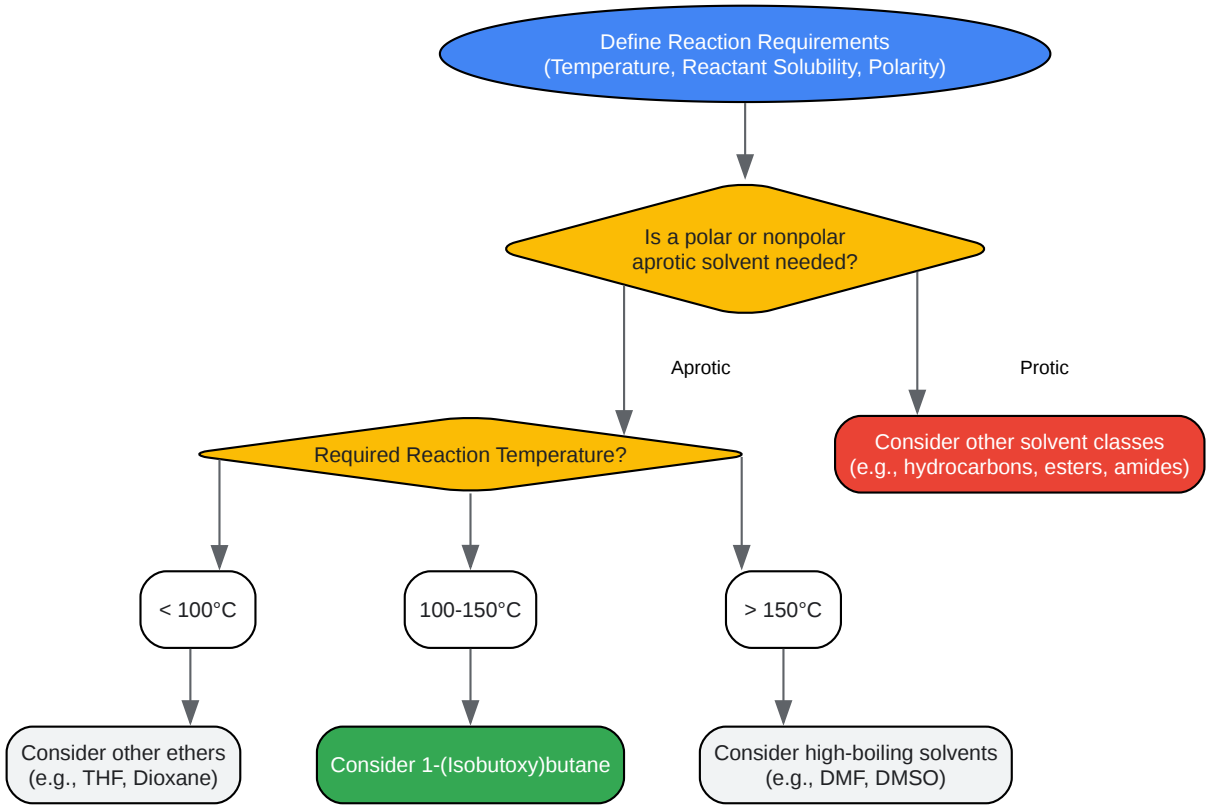

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Caption: Logical workflow for considering **1-(isobutoxy)butane** as a reaction solvent.

Extraction Solvent

Liquid-liquid extraction is a common technique for separating compounds based on their differential solubilities in two immiscible liquid phases.[4] Ethers are frequently used as the organic phase in extractions from aqueous solutions due to their low miscibility with water and their ability to dissolve a wide range of organic compounds.[4]

1-(Isobutoxy)butane, with its hydrophobic nature, could be a suitable solvent for extracting nonpolar to moderately polar organic compounds from aqueous media in a research laboratory setting. Its lower volatility compared to diethyl ether could be advantageous in terms of reduced solvent loss and flammability.

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Potential Role in Drug Formulation and Delivery

While less common than their use as solvents, some ethers have applications in pharmaceutical formulations. For instance, polyethylene glycol (PEG), a polyether, is widely used as an excipient.[5] The biocompatibility of many simple dialkyl ethers is an area of ongoing research.[6] Given its properties, **1-(isobutoxy)butane** could be investigated for:

- Solubilizing Agent: For nonpolar active pharmaceutical ingredients (APIs) in topical or transdermal formulations.
- Excipient Research: As a component in novel drug delivery systems, although extensive toxicological and biocompatibility studies would be required.

It is important to note that the toxicological profile of **1-(isobutoxy)butane** is not well-established. Glycol ethers, a different class of ethers, have been associated with various toxic effects.[5][7] Therefore, any application in drug development would necessitate rigorous safety assessments.

Experimental Protocols

Synthesis of 1-(Isobutoxy)butane via Williamson Ether Synthesis

The Williamson ether synthesis is a robust and widely used method for the preparation of symmetrical and unsymmetrical ethers. It involves the reaction of an alkoxide with a primary alkyl halide. For the synthesis of **1-(isobutoxy)butane**, two pathways are theoretically possible:

- Pathway A: Reaction of sodium butoxide with isobutyl bromide.
- Pathway B: Reaction of sodium isobutoxide with n-butyl bromide.

Pathway B is generally preferred as it involves a primary alkyl halide (n-butyl bromide), which is more susceptible to SN2 attack and less prone to elimination side reactions compared to the primary but sterically hindered isobutyl bromide.

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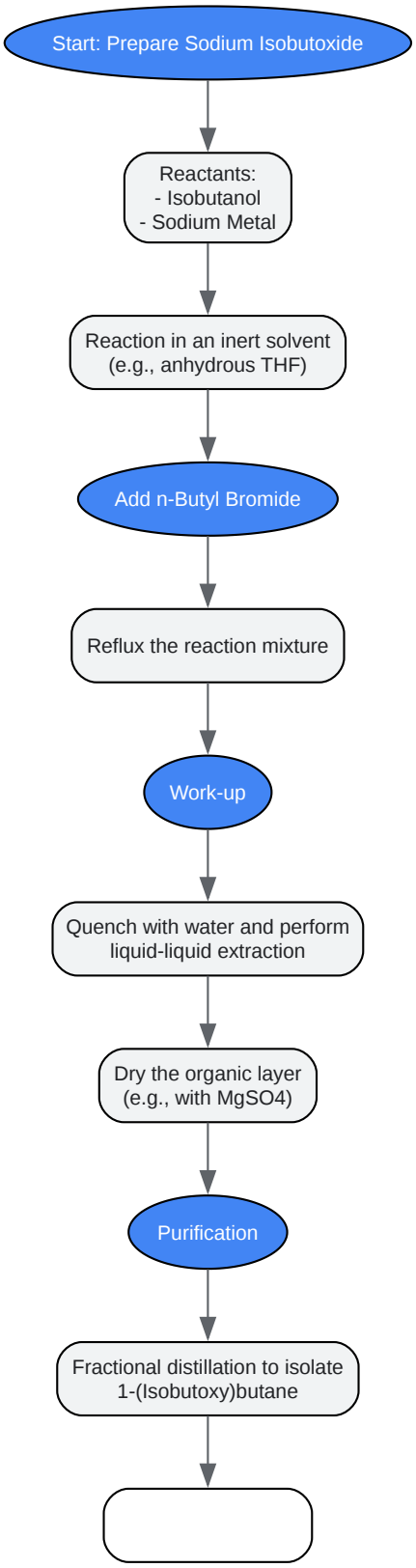

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Caption: Experimental workflow for the synthesis of **1-(isobutoxy)butane**.

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Detailed Methodology (Adapted from standard Williamson ether synthesis protocols):

Materials:

- Isobutanol (2-methyl-1-propanol)
- Sodium metal
- n-Butyl bromide (1-bromobutane)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Distilled water

Procedure:

- Preparation of Sodium Isobutoxide: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a nitrogen inlet, and a dropping funnel, place freshly cut sodium metal (1.0 equivalent) in anhydrous diethyl ether or THF.
- Slowly add isobutanol (1.1 equivalents) dropwise to the flask with stirring under a nitrogen atmosphere. The reaction is exothermic and will produce hydrogen gas. Allow the reaction to proceed until all the sodium has reacted.
- Reaction with n-Butyl Bromide: Once the sodium isobutoxide has formed and the solution has cooled to room temperature, add n-butyl bromide (1.0 equivalent) dropwise via the dropping funnel.
- After the addition is complete, heat the reaction mixture to reflux and maintain reflux for 2-3 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

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- Work-up: After the reaction is complete, cool the mixture to room temperature and cautiously quench it by the slow addition of distilled water.
- Transfer the mixture to a separatory funnel and add more water to dissolve any salts. Separate the organic layer.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent by rotary evaporation.
- Purification: Purify the crude product by fractional distillation to obtain pure **1-(isobutoxy)butane**. Collect the fraction boiling at approximately 131-132 °C.

Safety Precautions:

- Sodium metal is highly reactive and flammable; handle with care under an inert atmosphere.
- n-Butyl bromide is a lachrymator and should be handled in a well-ventilated fume hood.
- Ethers are flammable; avoid open flames.

Conclusion

1-(Isobutoxy)butane presents itself as a versatile, though currently underutilized, dialkyl ether with significant potential in chemical research. Its physicochemical properties make it a promising candidate as a solvent for a variety of organic reactions and extraction processes, particularly where a higher boiling point than common ethers is desirable. While its application in drug formulation remains speculative and would require extensive toxicological evaluation, its fundamental characteristics warrant further investigation by researchers and scientists in the field of chemistry and drug development. The straightforward synthesis via the Williamson ether synthesis further enhances its accessibility for research purposes.

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